Calcium bromide dihydrate

Specification

• CAS No.: 22208-73-7
• Molecular Formula: Br2CaH4O2
• Molecular Weight: 235.92 g/mol
• IUPAC Name: calcium;dibromide;dihydrate
• Standard InChI: InChI=1S/2BrH.Ca.2H2O/h2*1H;;2*1H2/q;;+2;;/p-2
• Standard InChI Key: XABDSFFYLIOFDO-UHFFFAOYSA-L
• SMILES: O.O.[Ca+2].[Br-].[Br-]
• Canonical SMILES: O.O.[Ca+2].[Br-].[Br-]

Introduction

Chemical Structure and Properties

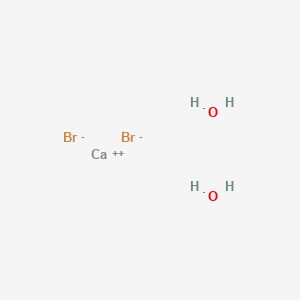

Molecular Structure

Calcium bromide dihydrate has the chemical formula CaBr₂·2H₂O, with a calcium cation (Ca²⁺) ionically bonded to two bromide anions (Br⁻) and coordinated with two water molecules. The basic structure derives from the anhydrous calcium bromide, which adopts a rutile structure featuring octahedral Ca²⁺ centers bound to six bromide anions that also bridge to other calcium centers.

In the dihydrate form, water molecules are incorporated into the crystal lattice, affecting the coordination geometry around the calcium ion and modifying the compound's physical properties. The molecular weight of calcium bromide dihydrate is approximately 217.9 g/mol, reflecting the addition of two water molecules to the anhydrous form.

Synthesis Methods

Industrial Production

Calcium bromide dihydrate can be synthesized through several reaction pathways. The primary industrial methods include:

• Reaction of calcium carbonate with hydrobromic acid:
  CaCO₃ (solid) + 2HBr (liquid) → CaBr₂ (liquid) + CO₂ (gas) + H₂O

• Reaction of calcium oxide with bromine in the presence of a reducing agent such as formic acid:
  CaO + Br₂ + HCO₂H → CaBr₂ + H₂O + CO₂

• Reaction of hydrogen bromide with calcium hydroxide in water:
  Ca(OH)₂ + 2HBr → CaBr₂ + 2H₂O

The dihydrate form can be obtained by controlling the crystallization conditions from aqueous solutions of calcium bromide. While the hexahydrate tends to be the predominant form that crystallizes from aqueous solutions, specific temperature and concentration conditions can favor the formation of the dihydrate.

Laboratory Preparation

In laboratory settings, calcium bromide dihydrate can also be prepared by reacting calcium metal directly with elemental bromine, followed by controlled hydration:

Ca + Br₂ → CaBr₂

The resulting anhydrous calcium bromide can then be allowed to absorb a controlled amount of water to form the dihydrate.

Physical Properties

Calcium bromide dihydrate appears as a white, crystalline powder or chunks with distinctive physical properties that differentiate it from other hydration states of calcium bromide.

Physical Characteristics

The following table summarizes the key physical properties of calcium bromide dihydrate:

Property	Value
Appearance	White crystalline powder or chunks
Odor	Odorless
Taste	Salty, bitter
Density	Similar to anhydrous form (3.35 g/cm³) but lower due to water content
Melting Point	Lower than anhydrous form (730°C) due to water loss upon heating
Water Solubility	Highly soluble in water
Hygroscopicity	Hygroscopic (attracts moisture from the air)

When heated, calcium bromide dihydrate first loses its water of hydration before reaching the melting point of the anhydrous form. This dehydration process occurs at temperatures well below the melting point of anhydrous calcium bromide (730°C).

Solubility Properties

Calcium bromide dihydrate is highly soluble in water and certain polar organic solvents:

Solvent	Solubility
Water	Highly soluble
Ethanol	Soluble
Methanol	Soluble
Acetone	Soluble
Non-polar organic solvents	Insoluble

The high water solubility makes it particularly useful for applications requiring concentrated brine solutions.

Chemical Reactions

Thermal Decomposition

When heated, calcium bromide dihydrate undergoes dehydration, losing its water molecules to form anhydrous calcium bromide:

CaBr₂·2H₂O → CaBr₂ + 2H₂O

Further heating in the presence of oxygen can lead to oxidation:

2CaBr₂ + O₂ → 2CaO + 2Br₂

This reaction, occurring at high temperatures, produces calcium oxide and bromine gas, which is significant for certain industrial applications.

Complex Formation

In laboratory applications, calcium bromide forms complexes with certain organic compounds. For example, it forms complexes with triphenylphosphine oxide, which allows for the removal of triphenylphosphine oxide from reaction mixtures without chromatography. This property makes it valuable in organic synthesis applications where purification of phosphine-containing compounds is required.

Applications and Uses

Calcium bromide dihydrate and its solutions find applications across various industries due to their unique properties.

Industrial Applications

• Drilling Fluids: Calcium bromide dihydrate is primarily used in dense aqueous solutions for drilling fluids, particularly in oil and gas exploration. These solutions provide density control without damaging geological formations due to their chemical and thermal stability.

• Mercury Emission Control: The compound helps minimize the emission of gaseous mercury during coal combustion, serving as an environmental protection agent.

• Fire Retardants: Its flame inhibition properties make it useful as a component in fire retardant formulations.

Other Applications

• Food Preservation: Used as a food preservative in certain applications.

• Photography: Employed in specific photographic processes.

• Freezing Mixtures: The dissolution of calcium bromide in water creates an endothermic reaction, making it useful in freezing mixtures for cooling applications.

• Neuroses Medication: Has applications in certain pharmaceutical formulations for neurological conditions.

• Laboratory Uses: Valuable in organic synthesis for the removal of triphenylphosphine oxide from reaction mixtures.

Quality Specifications and Analysis

Commercial calcium bromide dihydrate is typically analyzed for several impurities to ensure its suitability for various applications, particularly those requiring high purity.

Typical Specifications

Commercial-grade calcium bromide dihydrate often adheres to specifications similar to those for calcium bromide hydrate:

Parameter	Specification
Arsenic (As)	≤2 ppm
Substances not precipitated by ammonium oxalate	≤0.4% (as SO₄)
Chloride (Cl)	≤2000 ppm
Iron (Fe)	≤10 ppm
Appearance	Crystalline powder and/or chunks

These specifications are typical for analytical grade calcium bromide dihydrate, though requirements may vary depending on the intended application.

Analytical Methods

Common analytical methods for characterizing calcium bromide dihydrate include:

• X-ray Diffraction (XRD): To confirm crystal structure and hydration state

• Thermal Analysis: Differential scanning calorimetry (DSC) and thermogravimetric analysis (TGA) to determine water content and thermal behavior

• Ion Chromatography: For determination of bromide content and potential chloride impurities

• Atomic Absorption Spectroscopy: For calcium content and metallic impurities
